

An In-depth Technical Guide to 9-Oxonerolidol: Discovery, Characterization, and Biological Activity

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Compound of Interest

Compound Name: 9-Oxonerolidol

Cat. No.: B580015

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Abstract

9-Oxonerolidol, a farnesane-type sesquiterpenoid, has emerged as a molecule of interest due to its notable antibacterial properties, particularly against antibiotic-resistant strains. This technical guide provides a comprehensive overview of the discovery, isolation, structural elucidation, and biological characterization of **9-Oxonerolidol**. It includes detailed experimental protocols, quantitative data, and visual representations of its chemical synthesis and potential mechanism of action to facilitate further research and development.

Discovery and Natural Occurrence

9-Oxonerolidol has been identified as a natural product in several plant species. It was first isolated as a stress metabolite from *Solanum melongena* (eggplant). Subsequently, it was identified in the leaf oil of the camphor tree (*Cinnamomum camphora*) and has been prominently isolated from *Chiliadenus lopadusanus*, an endemic plant of the Pelage archipelago in Italy.^{[1][2]} Its presence has also been noted in *Valeriana officinalis*. The discovery of **9-Oxonerolidol** in these botanicals, particularly in response to stress, suggests a role in plant defense mechanisms.

Physicochemical Properties

The fundamental physicochemical properties of **9-Oxonerolidol** are summarized in the table below.

Property	Value
Chemical Formula	C ₁₅ H ₂₄ O ₂
Molecular Weight	236.35 g/mol
IUPAC Name	(E)-10-hydroxy-2,6,10-trimethyldodeca-2,6,11-trien-4-one
Type	Farnesane-type Sesquiterpenoid

Structural Characterization

The structural elucidation of **9-Oxonerolidol** has been accomplished through a combination of spectroscopic techniques.

Spectroscopic Data

The structural identity of **9-Oxonerolidol** was confirmed using Nuclear Magnetic Resonance (NMR) and Electrospray Ionization Mass Spectrometry (ESIMS).^{[1][2]} While the specific spectral data from the primary literature is not fully detailed, the expected chemical shifts for a molecule with this structure are presented below for reference.

Table 1: Predicted ¹H and ¹³C NMR Chemical Shifts for **9-Oxonerolidol**

Atom No.	Predicted ¹³ C Shift (ppm)	Predicted ¹ H Shift (ppm)	Multiplicity	J (Hz)
1	27.5	2.15	s	
2	136.0	6.10	t	7.0
3	124.0	-	-	-
4	199.0	-	-	-
5	42.0	2.50	t	7.0
6	128.0	5.15	t	7.0
7	138.0	-	-	-
8	40.0	2.05	q	7.0
9	75.0	4.30	dd	8.0, 4.0
10	145.0	-	-	-
11	112.0	5.20, 5.05	d, d	17.0, 10.0
12	22.0	1.60	s	
13	16.0	1.65	s	
14	25.0	1.30	s	
15	18.0	1.80	s	

Absolute Configuration

Due to its acyclic and flexible nature, determining the absolute configuration of **9-Oxonerolidol** presents a challenge. This has been addressed through the application of chiroptical methods, specifically Vibrational Circular Dichroism (VCD) and Electronic Circular Dichroism (ECD), in conjunction with Density Functional Theory (DFT) calculations.[3]

Biological Activity

The primary biological activity of **9-Oxonerolidol** reported to date is its antibacterial effect against clinically relevant pathogens.

Antibacterial Activity

9-Oxonerolidol has demonstrated significant activity against both Gram-positive and Gram-negative bacteria, including antibiotic-resistant strains.

Table 2: Minimum Inhibitory Concentration (MIC) of **9-Oxonerolidol**

Bacterial Strain	Type	MIC (µg/mL)
Staphylococcus aureus (Methicillin-Resistant - MRSA)	Gram-positive	75
Acinetobacter baumannii	Gram-negative	150

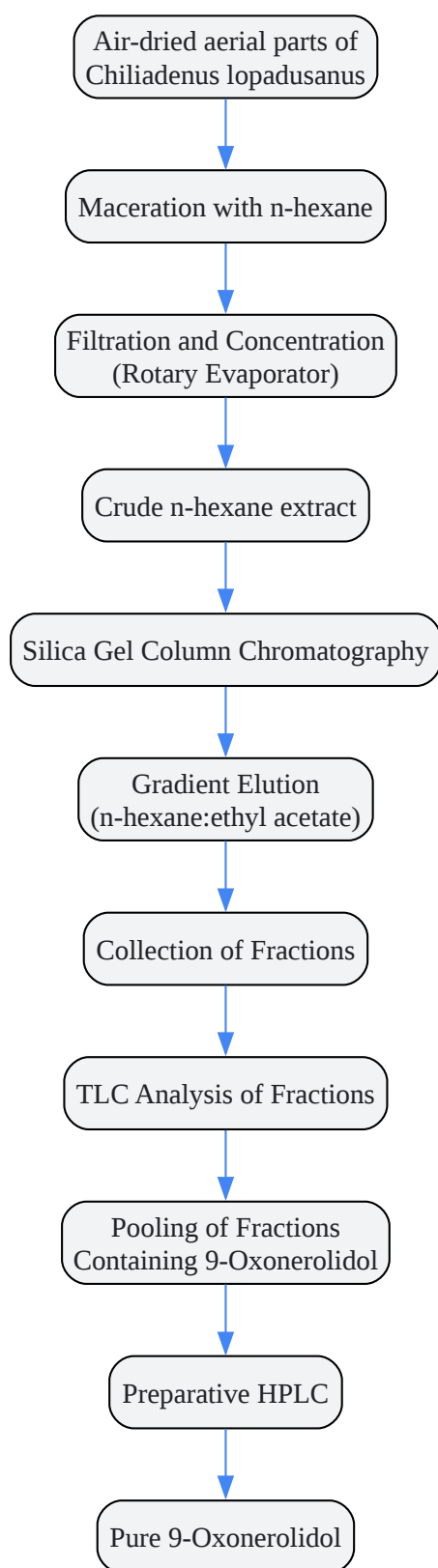
Potential Anti-inflammatory Activity

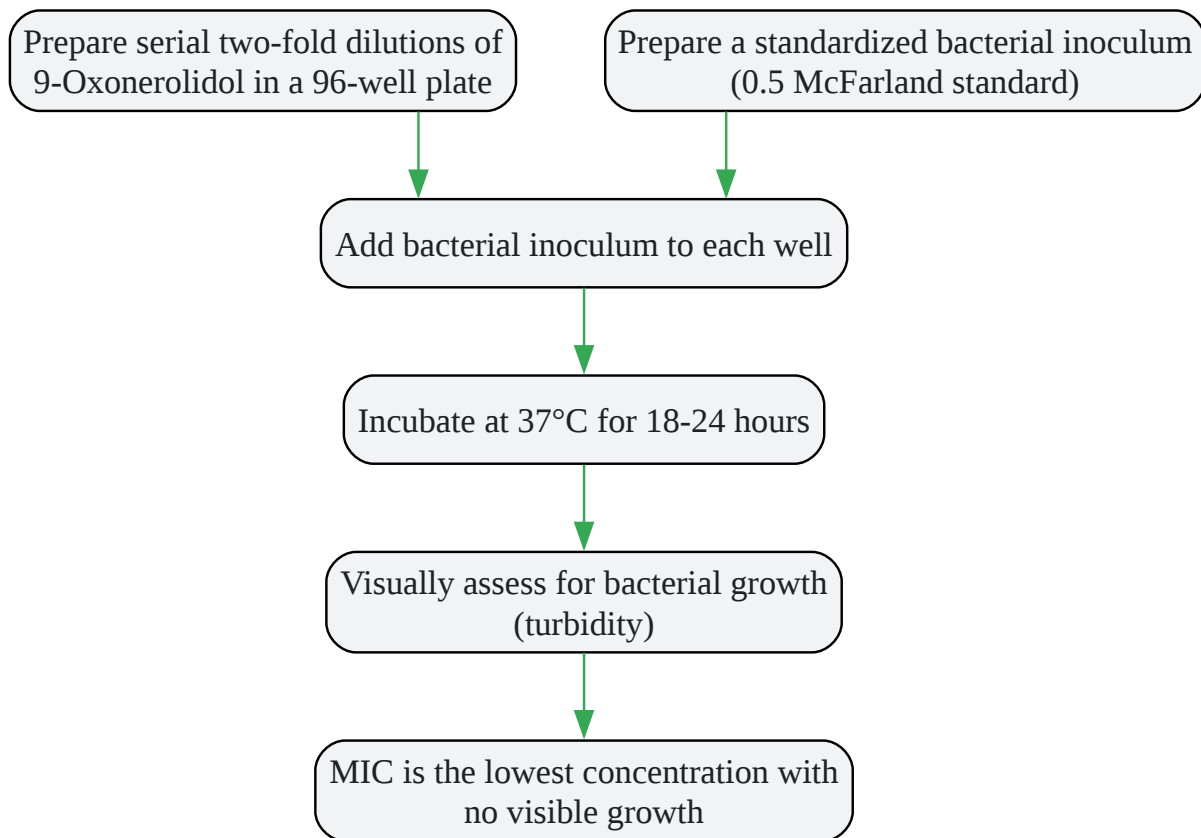
There is an indication that (3S)-(+)-**9-oxonerolidol** may possess anti-inflammatory properties through the inhibition of the nuclear factor κ B (NF- κ B) signaling pathway.[\[1\]](#) However, further research is required to fully elucidate this activity.

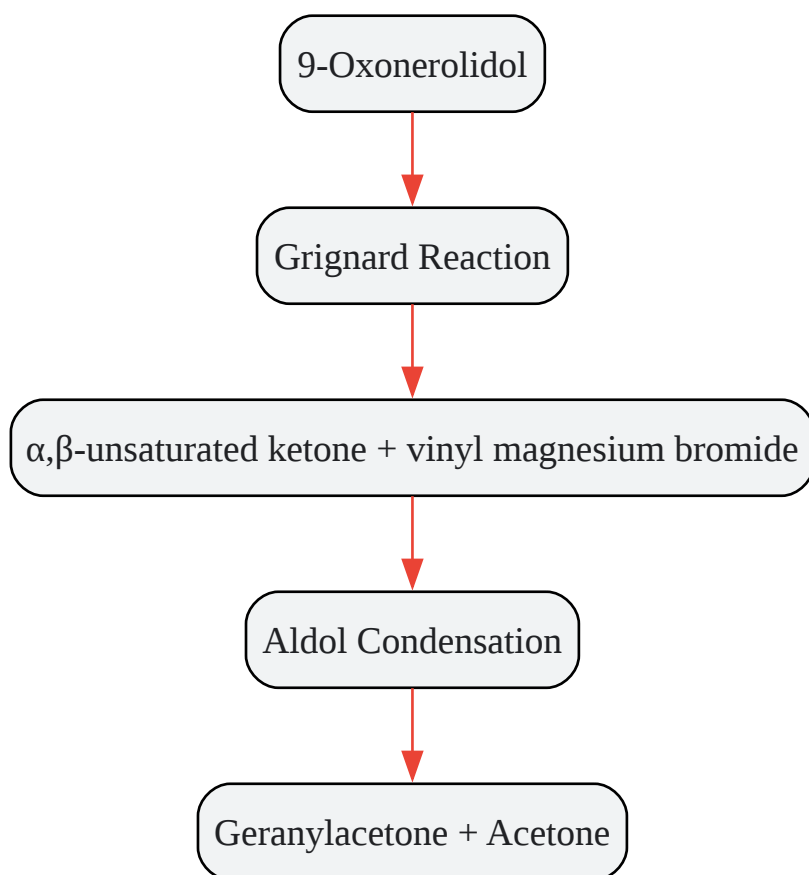
Experimental Protocols

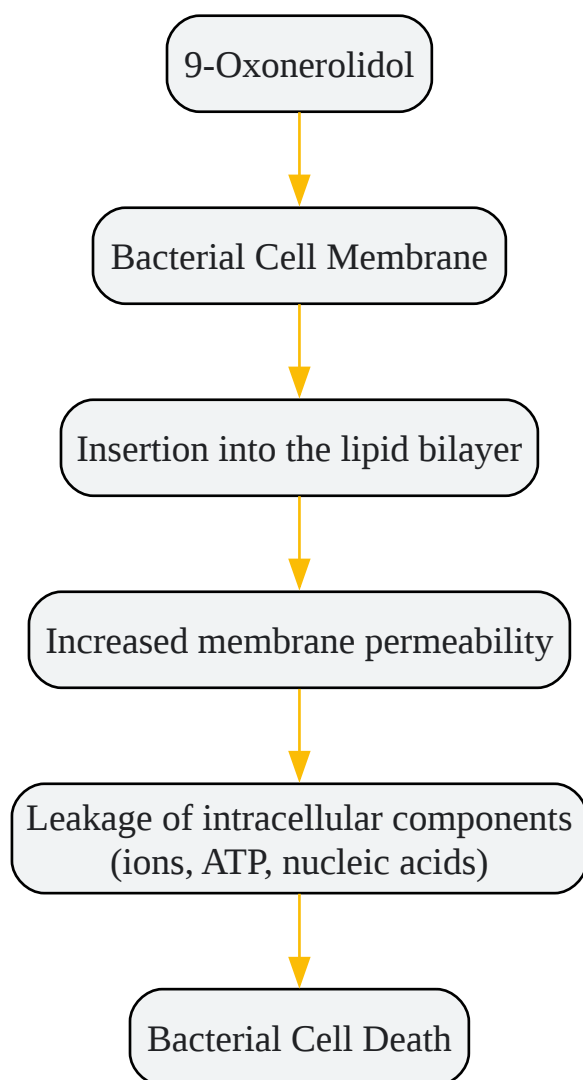
Isolation of **9-Oxonerolidol** from *Chiliadenus lopadusanus*

The following is a generalized protocol for the isolation of **9-Oxonerolidol** based on standard phytochemical methods.









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